

Acibenzolar-S-methyl storage stability handling guidelines

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Compound Focus: Acibenzolar-S-Methyl

CAS No.: 135158-54-2

Cat. No.: S517036

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Physical & Chemical Properties of Acibenzolar-S-Methyl

The following table summarizes key data that can inform handling and storage decisions. Stability is influenced by these inherent properties [1].

Property	Value / Description	Relevance to Storage & Handling
Physical State	White to beige crystalline powder [1]	Standard storage for solid chemicals is likely appropriate.
Melting Point	133 °C [1]	Indicates stability at standard lab temperatures.
Solubility in Water (at 20°C, pH 7)	7.7 mg/L [1]	Low solubility; formulations (e.g., dispersible granules) are used for application.
Solubility in Organic Solvents	High (e.g., 28,000 mg/L in acetone) [1]	May inform cleaning procedures for equipment.
Octanol-Water Partition Coefficient (Log P)	3.1 [1]	Suggests potential for bioaccumulation; handle with care to prevent environmental release.

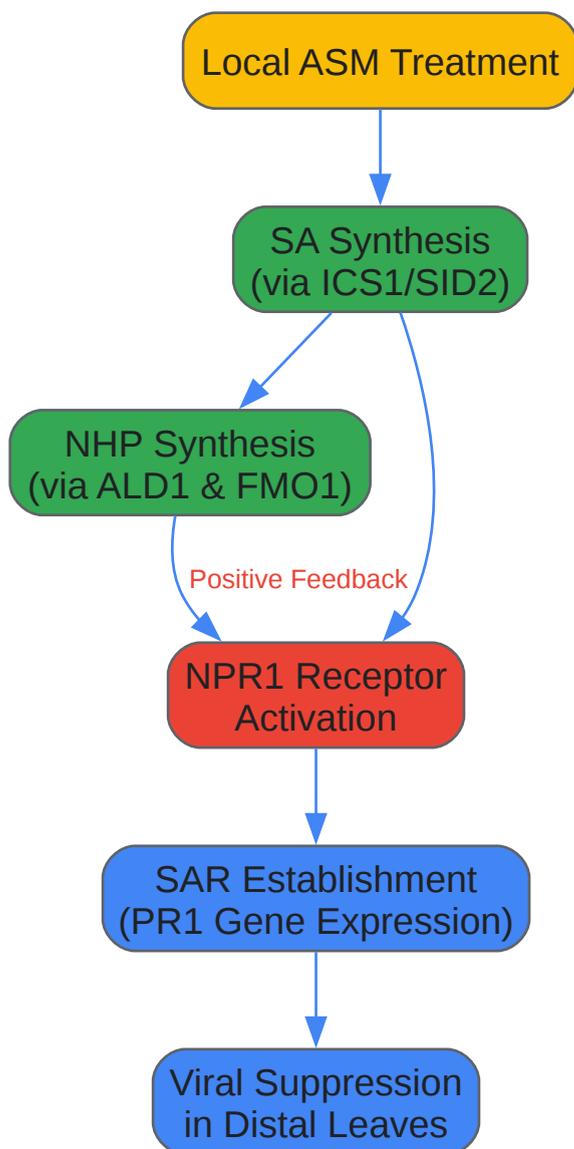
Residue Analysis Method for Agro-Products

This validated protocol can be adapted for stability testing by analyzing samples stored under different conditions over time [2].

- **1. Sample Preparation:** Homogenize the representative fruit or vegetable commodity (e.g., potato, garlic, cabbage, grape, tomato).
- **2. Extraction:** Use a **modified QuEChERS method** to extract ASM and its primary metabolite, acibenzolar acid, from the sample.
- **3. Cleanup:** Employ a dispersive solid-phase extraction (d-SPE) cleanup step to remove co-extracted matrix interferents.
- **4. Analysis:** Analyze the purified extract using **UPLC-MS/MS (Ultra-Performance Liquid Chromatography with Tandem Mass Spectrometry)**.
 - **Residue Definition:** For accurate quantification, the method should target the sum of **acibenzolar-S-methyl** and acibenzolar acid (free and conjugated), expressed as ASM [3] [2].
- **5. Method Validation:** The protocol has demonstrated satisfactory performance parameters:
 - **Recovery:** 70–108%
 - **Fortification Range:** 0.01–1 mg/kg
 - **Precision:** Relative Standard Deviations (RSDs) < 17.7%

ASM-Induced Signaling Pathway in Plants

This diagram illustrates the systemic acquired resistance (SAR) pathway activated by ASM, which is relevant for designing your bioassays.



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Diagram: ASM-induced antiviral SAR pathway. Based on mutant studies, ICS1, FMO1, and NPR1 are essential for this systemic resistance [4].

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